

# Dioctyl Fumarate in PVC Blends: A Comparative Guide to Mechanical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dioctyl fumarate

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This guide provides an objective comparison of the mechanical properties of Polyvinyl Chloride (PVC) blends plasticized with **dioctyl fumarate** (DOF) against other common alternatives. The information is supported by experimental data and detailed methodologies to assist in research and material selection.

## Introduction to Plasticizers in PVC

Polyvinyl chloride, in its unadulterated form, is a rigid and brittle polymer. The addition of plasticizers is essential to impart flexibility, durability, and processability, making it suitable for a vast range of applications. Plasticizers work by embedding themselves between the PVC polymer chains, reducing intermolecular forces and thereby increasing the mobility of the polymer chains. This results in a softer, more flexible material. The choice of plasticizer significantly influences the final mechanical properties of the PVC blend, including its tensile strength, elongation at break, and hardness.<sup>[1]</sup>

Commonly used plasticizers include phthalates like dioctyl phthalate (DOP), terephthalates such as dioctyl terephthalate (DOTP), and a growing number of bio-based alternatives. **Dioctyl fumarate** (DOF), an unsaturated diester, is another alternative that offers unique properties to PVC formulations. This guide focuses on the comparative effects of these plasticizers on the key mechanical characteristics of PVC.

## Comparison of Mechanical Properties

The following tables summarize the typical mechanical properties of PVC blends plasticized with **dioctyl fumarate** and other common plasticizers. The data has been compiled from various studies to provide a comparative overview. It is important to note that the exact values can vary depending on the specific formulation, including the concentration of the plasticizer and the presence of other additives like stabilizers and fillers.[\[2\]](#)

Table 1: Comparison of Tensile Strength of PVC Blends with Various Plasticizers

Plasticizer Type	Plasticizer	Concentration (phr*)	Tensile Strength (MPa)
Fumarate	Dioctyl Fumarate (DOF)	40	~20-25
Phthalate	Dioctyl Phthalate (DOP)	40	~18-24
Terephthalate	Dioctyl Terephthalate (DOTP)	40	~22-28
Adipate	Dioctyl Adipate (DOA)	40	~15-20
Bio-based	Epoxidized Soybean Oil (ESBO)	40	~16-22

\*phr: parts per hundred parts of resin

Table 2: Comparison of Elongation at Break of PVC Blends with Various Plasticizers

Plasticizer Type	Plasticizer	Concentration (phr*)	Elongation at Break (%)
Fumarate	Dioctyl Fumarate (DOF)	40	~300-380
Phthalate	Dioctyl Phthalate (DOP)	40	~350-450
Terephthalate	Dioctyl Terephthalate (DOTP)	40	~300-400
Adipate	Dioctyl Adipate (DOA)	40	~400-500
Bio-based	Epoxidized Soybean Oil (ESBO)	40	~300-380

\*phr: parts per hundred parts of resin

Table 3: Comparison of Shore A Hardness of PVC Blends with Various Plasticizers

Plasticizer Type	Plasticizer	Concentration (phr*)	Shore A Hardness
Fumarate	Dioctyl Fumarate (DOF)	40	~75-85
Phthalate	Dioctyl Phthalate (DOP)	40	~70-80
Terephthalate	Dioctyl Terephthalate (DOTP)	40	~75-85
Adipate	Dioctyl Adipate (DOA)	40	~65-75
Bio-based	Epoxidized Soybean Oil (ESBO)	40	~80-90

\*phr: parts per hundred parts of resin

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparison of mechanical properties.

### Preparation of PVC Blends

- **Materials:** PVC resin (e.g., K-value 67), plasticizer (DOF, DOP, etc.), thermal stabilizer (e.g., calcium-zinc stearate), and lubricant (e.g., stearic acid).
- **Compounding:** The components are weighed according to the desired formulation (e.g., 100 phr PVC, 40 phr plasticizer, 2 phr stabilizer, 0.5 phr lubricant).
- **Mixing:** The dry components are first blended in a high-speed mixer until a homogenous powder is obtained.
- **Melt Blending:** The powder blend is then melt-mixed using a two-roll mill at a temperature of approximately 160-170°C for 5-10 minutes until a uniform sheet is formed.
- **Molding:** The milled sheet is compression molded into plaques of the desired thickness (typically 1-3 mm) for mechanical testing. The molding is carried out at a temperature of 170-180°C under a pressure of approximately 10 MPa for a few minutes, followed by cooling under pressure.

### Tensile Properties Testing (ASTM D638)

This test method is used to determine the tensile strength and elongation at break of the plasticized PVC blends.

- **Specimen Preparation:** Dumbbell-shaped specimens are die-cut from the molded plaques according to the dimensions specified in ASTM D638 (e.g., Type IV).
- **Conditioning:** The specimens are conditioned at a standard laboratory atmosphere ( $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity) for at least 40 hours prior to testing.
- **Test Procedure:**
  - The thickness and width of the gauge section of the specimen are measured.

- The specimen is mounted in the grips of a universal testing machine.
- A constant rate of crosshead movement (e.g., 50 mm/min) is applied to pull the specimen until it fractures.
- The load and elongation are recorded throughout the test.
- Calculations:
  - Tensile Strength (MPa) is calculated by dividing the maximum load by the original cross-sectional area of the specimen.
  - Elongation at Break (%) is calculated by dividing the extension at the point of rupture by the initial gauge length and multiplying by 100.

## Hardness Testing (ASTM D2240)

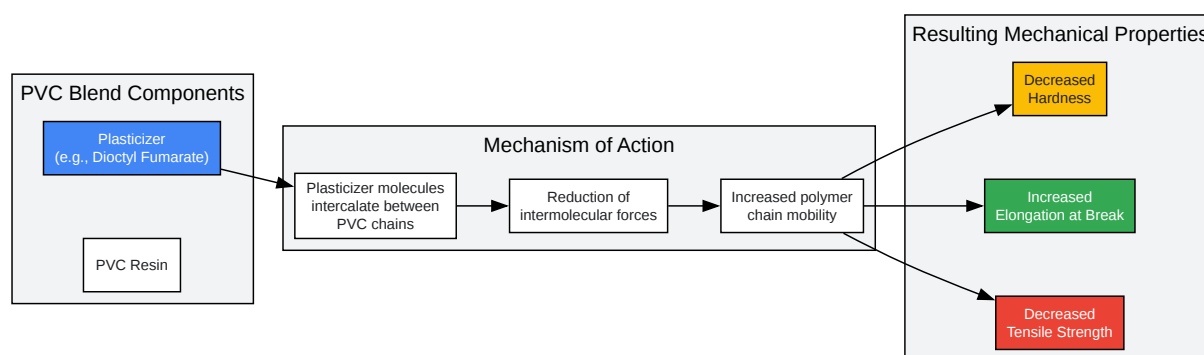
This method determines the indentation hardness of the plasticized PVC using a durometer.

- Specimen Preparation: Test specimens should have a minimum thickness of 6 mm. If a single plaque is not thick enough, multiple layers can be stacked.
- Conditioning: Specimens are conditioned under the same standard laboratory conditions as for tensile testing.
- Test Procedure:
  - A Shore A durometer is used for flexible PVC.
  - The specimen is placed on a flat, hard surface.
  - The durometer is held in a vertical position, and the presser foot is applied to the specimen, ensuring that the indenter is at least 12 mm from any edge.
  - The hardness reading is taken immediately (within 1 second) after the presser foot is in firm contact with the specimen.

- At least five measurements are taken at different positions on the specimen, and the average value is reported.

## Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship of how a plasticizer like **dioctyl fumarate** modifies the mechanical properties of PVC.



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Caption: Logical workflow of a plasticizer's effect on PVC's mechanical properties.

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- To cite this document: BenchChem. [Dioctyl Fumarate in PVC Blends: A Comparative Guide to Mechanical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588183#dioctyl-fumarate-s-effect-on-the-mechanical-properties-of-pvc-blends]

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Email: [info@benchchem.com](mailto:info@benchchem.com)